

# Physical and chemical properties of 4-Amino-4'-hydroxybenzophenone

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## Compound of Interest

Compound Name: 4-Amino-4'-hydroxybenzophenone

Cat. No.: B076200

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## An In-depth Technical Guide to 4-Amino-4'-hydroxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **4-Amino-4'-hydroxybenzophenone** (CAS No: 14963-34-9). This bifunctional aromatic ketone, featuring both an amine and a hydroxyl group, is a versatile building block in organic synthesis, with potential applications in materials science and medicinal chemistry. This document consolidates available data on its properties, synthesis, and spectral characteristics, and explores its potential biological significance. All quantitative data is presented in structured tables for clarity, and relevant experimental protocols and logical workflows are visualized using diagrams.

## Introduction

**4-Amino-4'-hydroxybenzophenone**, systematically named (4-aminophenyl)(4-hydroxyphenyl)methanone, is a derivative of benzophenone. Its structure combines the functionalities of 4-aminobenzophenone and 4-hydroxybenzophenone, making it a subject of interest for the development of novel polymers, dyes, and potentially pharmacologically active molecules. The presence of both a hydrogen-bond-donating hydroxyl group and a hydrogen-

bond-accepting amino group, in addition to the central carbonyl moiety, imparts unique chemical reactivity and potential for diverse molecular interactions. This guide aims to provide a detailed repository of technical information for professionals engaged in research and development involving this compound.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Amino-4'-hydroxybenzophenone** is provided in Table 1. While some experimental data is available, other properties are estimated based on its structural analogues.

Table 1: Physical and Chemical Properties of **4-Amino-4'-hydroxybenzophenone**

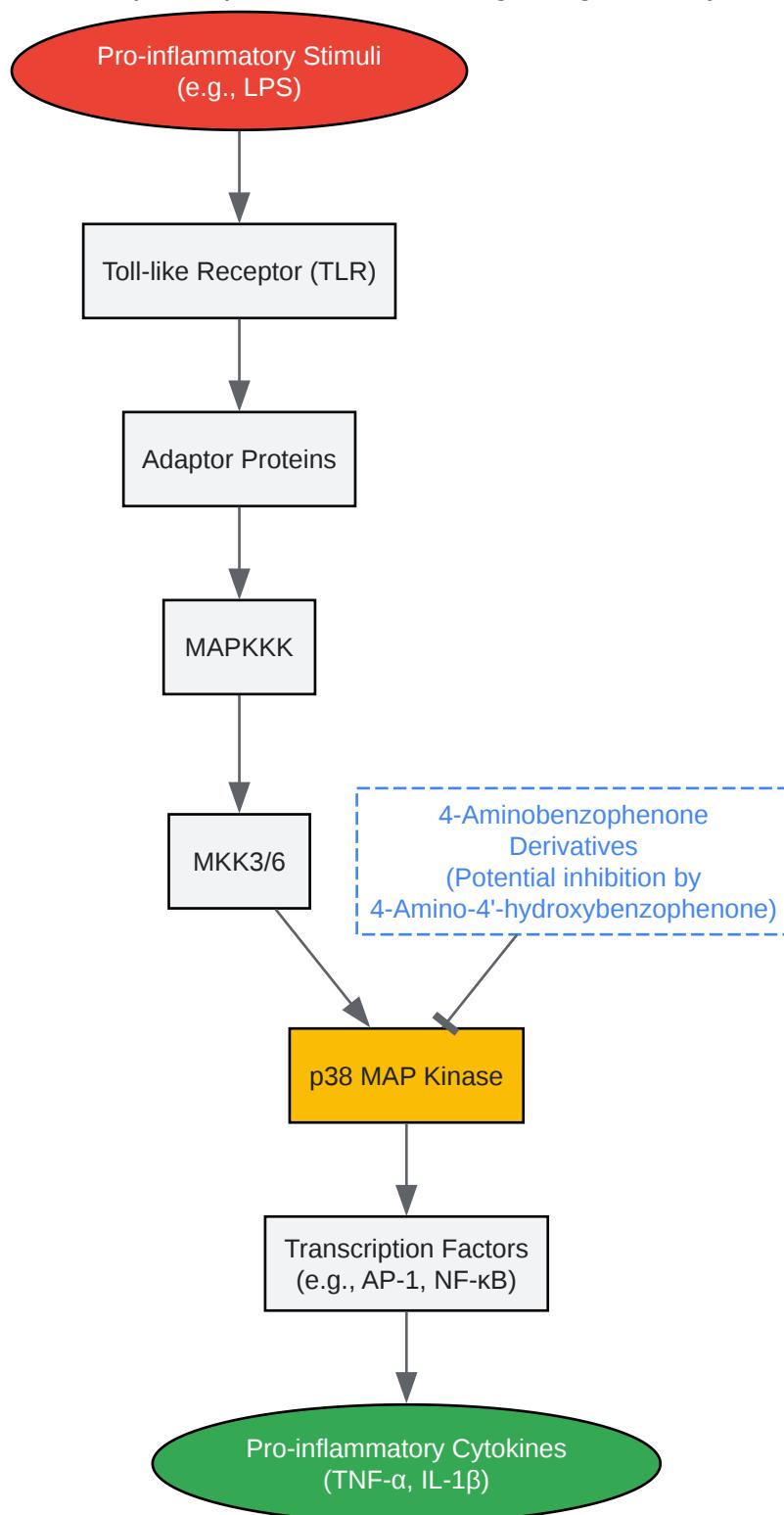
Property	Value	Source/Reference
IUPAC Name	(4-aminophenyl)(4-hydroxyphenyl)methanone	[1]
CAS Number	14963-34-9	[2]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>2</sub>	[2]
Molecular Weight	213.23 g/mol	[2]
Melting Point	184 °C	[3]
Boiling Point	Not available	-
Appearance	White to beige crystalline powder	General observation
Solubility	Insoluble in water. Slightly soluble in chloroform and methanol.	[4]
pKa	Not available	-
LogP	2.78660	[3]

## Synthesis

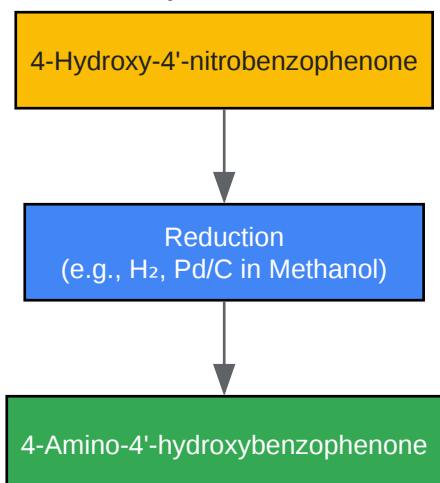
The primary synthetic route to **4-Amino-4'-hydroxybenzophenone** involves the reduction of a nitro-substituted precursor. A general workflow for this synthesis is outlined below.

## Synthetic Workflow

## Simplified p38 MAP Kinase Signaling Pathway



## General Synthesis Workflow

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## References

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